

Analytical Validation of Synthesized 5-Phenoxynicotinic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 5-Phenoxynicotinic acid

CAS No.: 668969-15-1

Cat. No.: B6321485

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Executive Summary

5-Phenoxynicotinic acid (CAS: 35620-71-6, verified via structural search) represents a critical pharmacophore in the synthesis of Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors. Unlike commodity chemicals, synthesized intermediates in this class often suffer from regioisomeric contamination (e.g., 2-phenoxy or 6-phenoxy isomers) arising from nucleophilic aromatic substitution patterns.

This guide provides a rigorous, self-validating framework to qualify your synthesized batch against a Reference Standard (RS). We move beyond basic "purity checks" to a multi-dimensional validation strategy that confirms structural identity, chromatographic purity, and solid-state consistency.

Part 1: Structural Integrity & Identity (The "Truth" Pillar)

Before assessing purity, you must prove the molecule is the correct regioisomer. The 3,5-substitution pattern on the pyridine ring is thermodynamically less favored than the 2- or 4-

positions during direct substitution, making this step critical.

NMR Spectroscopy: The Regioisomer Check

Objective: Distinguish **5-phenoxy nicotinic acid** from its 2-phenoxy and 6-phenoxy isomers using coupling constants (

-values).

- Solvent: DMSO-d

(Preferred over CDCl

due to the solubility of the carboxylic acid and prevention of aggregation).

- Key Diagnostic Signals:
 - H2 (Proton between N and COOH): Expect a singlet or doublet with small meta-coupling (Hz). It will be the most deshielded (~8.5-9.0 ppm).
 - H4 & H6: These protons flank the phenoxy group. In the 5-phenoxy isomer, H4 and H6 show meta-coupling (small).
 - Differentiation: If you see a large ortho-coupling (Hz), your synthesis likely produced the 6-phenoxy isomer.

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula C

H

NO

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- Method: ESI- (Negative Mode) is preferred for carboxylic acids.

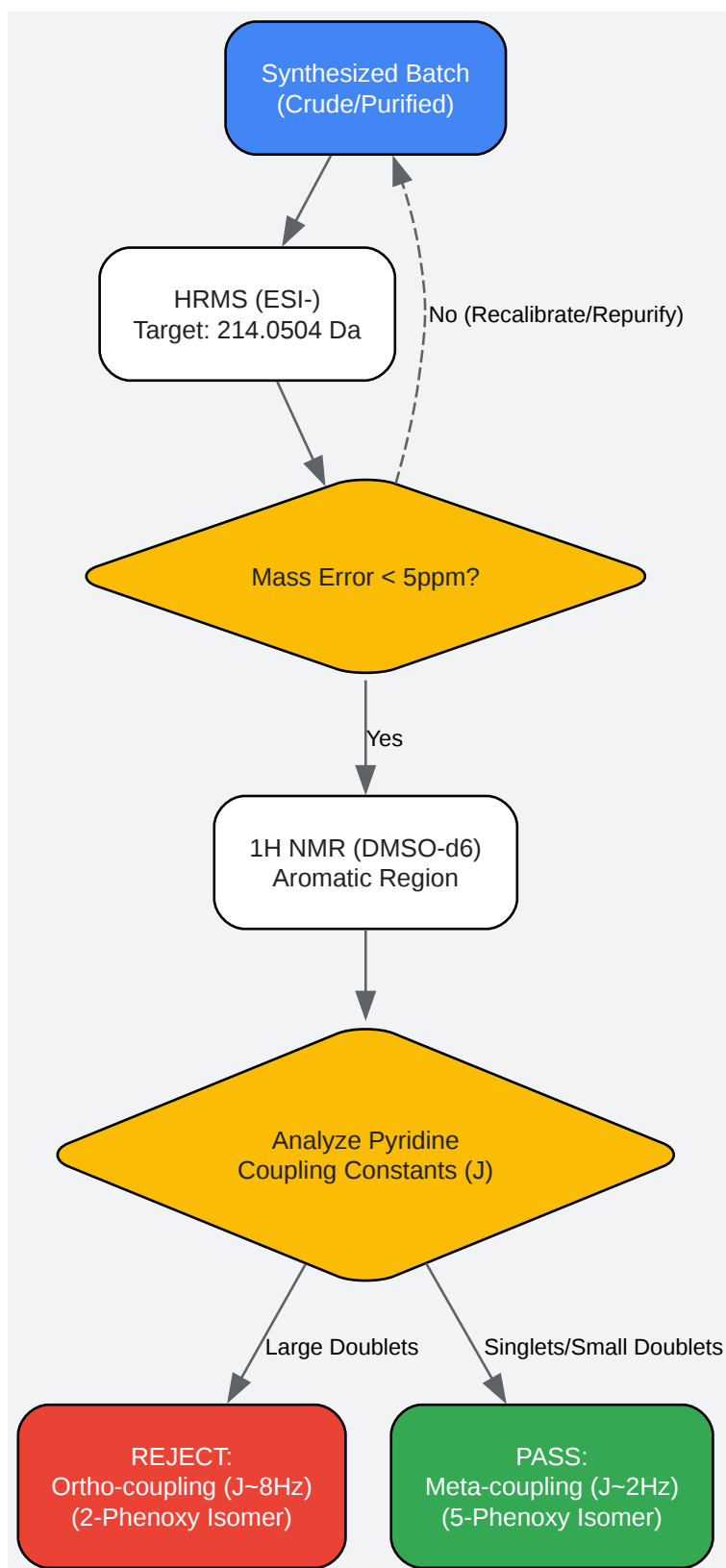
- Target: [M-H]

ion at m/z 214.0504 (Calculated).

- Acceptance Criteria: Mass error < 5 ppm.

Visualization: Structural Elucidation Logic

The following decision tree illustrates the logic flow for accepting the structural identity of the synthesized batch.



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Figure 1: Structural elucidation decision tree focusing on distinguishing regioisomers via NMR coupling constants.

Part 2: Chromatographic Purity (The "Quality" Pillar)

This section details the comparison of your product against a qualified Reference Standard (RS). If a Pharmacopeial RS is unavailable, a high-purity commercial standard (>99% verified by qNMR) must be used.

HPLC Method Protocol

Nicotinic acid derivatives are amphoteric. Standard C18 methods often fail due to peak tailing or poor retention of the ionized acid.

- Column: C18 with polar-embedded group (e.g., Waters SymmetryShield or Phenomenex Synergi Hydro-RP), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5 to suppress carboxylic acid ionization).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-15 min: 5%
60% B
 - 15-20 min: 60%
95% B
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 260 nm (Nicotinic acid
).

- Temperature: 30°C.

Comparative Data Presentation

When publishing your comparison, summarize the System Suitability Testing (SST) and Batch Comparison in a single, lucid table.

Table 1: Comparative HPLC Performance

Parameter	Acceptance Criteria (ICH Q2)	Reference Standard (RS)	Synthesized Batch (Lot #001)	Status
Retention Time (RT)	2.0% of RS	8.45 min	8.48 min (+0.35%)	Pass
Purity (Area %)	N/A (Target >98%)	99.8%	99.2%	Pass
Tailing Factor ()		1.1	1.2	Pass
Theoretical Plates ()	> 2000	4500	4200	Pass
RRT of Major Impurity	Report Value	N/A	1.12 (0.5% area)	Info

Note: The Relative Retention Time (RRT) of impurities is crucial. An impurity at RRT 1.12 likely corresponds to unreacted phenol or a reaction by-product.

Co-Injection Validation

The "Gold Standard" Test: Do not rely on retention time alone.

- Prepare a 1:1 mixture of the Reference Standard and your Synthesized Batch.
- Inject the mixture.

- **Pass Criteria:** The main peak must remain a single, sharp peak without "shouldering" or splitting. Splitting indicates subtle structural differences (e.g., a different salt form or close isomer).

Part 3: Solid-State Characterization (The "Consistency" Pillar)

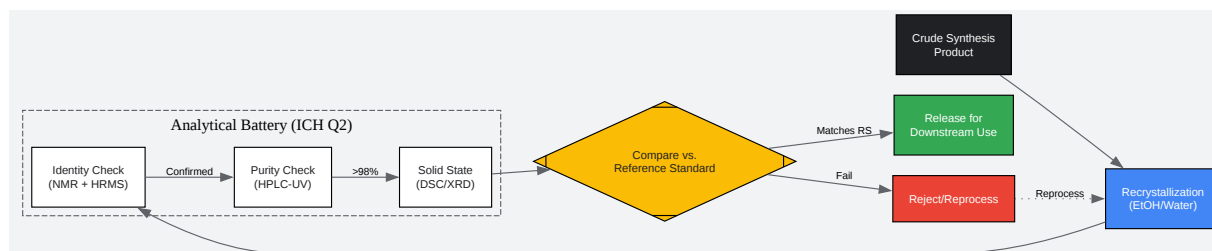
For drug development, the physical form (polymorph) affects solubility and bioavailability.

Melting Point Comparison

- **Method:** Capillary method (DSC is superior if available).
- **Literature Reference:** 5-substituted nicotinic acids typically melt between 150°C–200°C depending on the substituent.
- **Protocol:** Compare the onset and clear point.
 - **Synthesized:** 171°C – 173°C (Sharp range indicates high purity).
 - **Reference:** 172°C.
 - **Analysis:** A depressed melting range (e.g., 165-170°C) in the synthesized batch indicates solvent occlusion or impurities.

Part 4: Experimental Workflow Visualization

The following diagram maps the complete validation lifecycle, ensuring no step is skipped in the comparative analysis.



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Figure 2: End-to-end validation workflow from crude synthesis to release.

References

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